

Application Notes and Protocols: A-420983 Dose-Response in Jurkat Cells

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Introduction

A-420983 is a potent and selective small molecule inhibitor of Lymphocyte-specific protein tyrosine kinase (Lck). Lck is a critical enzyme in the T-cell receptor (TCR) signaling pathway, playing a pivotal role in T-cell activation, proliferation, and differentiation. Dysregulation of Lck activity is implicated in various autoimmune diseases and T-cell malignancies. The Jurkat cell line, an immortalized line of human T lymphocytes, serves as a widely used in vitro model for studying T-cell biology and for evaluating the efficacy of immunomodulatory compounds. These application notes provide a detailed protocol for determining the dose-response curve of **A-420983** in Jurkat cells, enabling the assessment of its cytostatic or cytotoxic effects.

Data Presentation

The following table summarizes representative quantitative data for the dose-dependent effect of **A-420983** on Jurkat cell viability. This data is illustrative and based on the activity of highly similar pyrazolopyrimidine-based Lck inhibitors in human T-cells, as specific dose-response data for **A-420983** on Jurkat cell proliferation was not publicly available. Researchers should generate their own data for specific experimental conditions. **A-420983** has a biochemical IC50 of 0.04 μ M for Lck kinase activity. A structurally related Lck inhibitor, A-770041, inhibits T-cell proliferation and IL-2 production with an EC50 of approximately 80 nM[1].

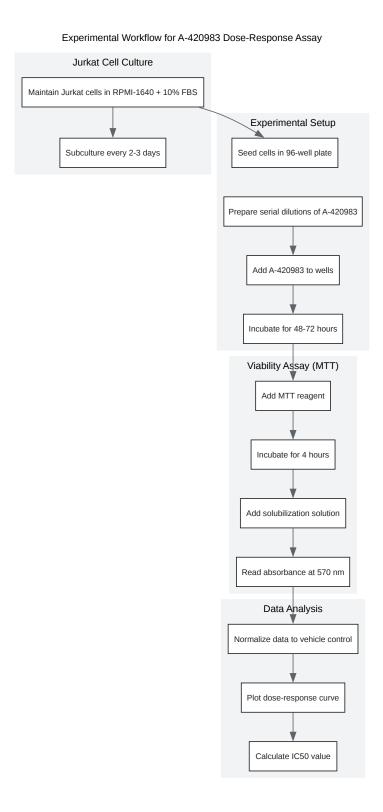


| A-420983 Concentration (μM) | % Viability (Normalized to Vehicle Control) | Standard Deviation |
|--------------------------------|--|--------------------|
| 0 (Vehicle Control) | 100 | 5.2 |
| 0.01 | 85 | 4.8 |
| 0.05 | 60 | 3.5 |
| 0.1 | 45 | 2.9 |
| 0.5 | 20 | 2.1 |
| 1.0 | 10 | 1.5 |
| 5.0 | 5 | 0.8 |

Note: The half-maximal inhibitory concentration (IC50) for **A-420983** on Jurkat cell proliferation is estimated to be in the range of 0.05 - $0.1~\mu M$ based on the data for analogous compounds.

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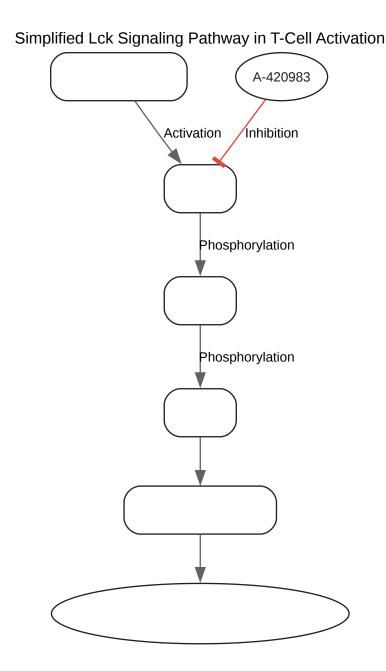




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Caption: Workflow for determining the dose-response of A-420983 in Jurkat cells.





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